

# An In-Depth Technical Guide to the Crystal Structure of 2,6-Diphenylphenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Diphenylphenol

Cat. No.: B049740

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of **2,6-diphenylphenol**, a key aromatic organic compound. The document details its crystallographic parameters, molecular geometry, and the experimental protocols for its synthesis and crystallization, making it a valuable resource for professionals in chemical research and drug development.

## Crystal Structure and Properties

**2,6-Diphenylphenol** crystallizes in the orthorhombic system, belonging to the space group  $P2_12_12_1$ .<sup>[1]</sup> This non-centrosymmetric space group indicates that the molecule crystallizes in a chiral environment. The crystal structure is characterized by the presence of an intramolecular hydrogen bond between the hydroxyl group and the  $\pi$ -electron system of one of the flanking phenyl rings.<sup>[1]</sup>

## Crystallographic Data

The unit cell parameters for **2,6-diphenylphenol**, as determined by single-crystal X-ray diffraction, are summarized in the table below.

Crystallographic Parameter	Value
Crystal System	Orthorhombic
Space Group	P2 <sub>1</sub> 2 <sub>1</sub> 2 <sub>1</sub>
a	11.165(1) Å
b	18.399(2) Å
c	6.368(1) Å
α, β, γ	90°
Volume	1308.8 Å <sup>3</sup>
Z	4
Calculated Density	1.251 g/cm <sup>3</sup>

Table 1: Crystallographic data for **2,6-Diphenylphenol**.[\[1\]](#)

## Molecular Geometry

The molecule of **2,6-diphenylphenol** is not planar. The two phenyl rings attached to the central phenol ring are twisted out of the plane of the phenol ring by approximately 52° and 44°, respectively.[\[1\]](#) This twisted conformation is a result of steric hindrance between the ortho-substituted phenyl groups.

A key feature of the molecular structure is the presence of an intramolecular O-H... $\pi$  hydrogen bond. The hydrogen atom of the hydroxyl group is positioned favorably to interact with the  $\pi$ -electrons of one of the adjacent phenyl rings. The distances between the hydroxyl hydrogen and two of the carbon atoms of this phenyl ring are 2.43(4) Å and 2.40(4) Å.[\[1\]](#) This interaction plays a significant role in the conformation and properties of the molecule.

## Experimental Protocols

### Synthesis of 2,6-Diphenylphenol via Suzuki Coupling

A common and efficient method for the synthesis of **2,6-diphenylphenol** is the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This method involves the reaction of an aryl

halide with an arylboronic acid.

Materials:

- 2,6-Dichlorophenol
- Phenylboronic acid
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Dicyclohexyl(phenyl)phosphine
- Potassium phosphate ( $\text{K}_3\text{PO}_4$ )
- Dichloroethane
- Anhydrous sodium sulfate
- Nitrogen gas

Procedure:

- A 2 L three-necked flask is charged with 2,6-dichlorophenol (0.9 mol), phenylboronic acid (0.05 mol), palladium(II) acetate (0.045 mol), dicyclohexyl(phenyl)phosphine (0.0045 mol), and dichloroethane (790.6 g) under a nitrogen atmosphere.
- The mixture is stirred and heated to 40 °C.
- An aqueous solution of potassium phosphate (600 g containing 1.8 mol of  $\text{K}_3\text{PO}_4$ ) is added dropwise, maintaining the temperature at 40 °C.
- After the addition is complete, the reaction temperature is raised to 70 °C and maintained for 2 hours. The reaction progress is monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete (indicated by the absence of the intermediate 2-chloro-6-phenylphenol), the mixture is cooled to 40 °C and the layers are separated.
- The organic phase is washed until neutral and dried over anhydrous sodium sulfate.

- The solvent is removed under vacuum at 90 °C to yield crude **2,6-diphenylphenol**.
- The crude product is cooled to 0 °C, filtered, and dried to obtain a white, needle-like powder.

## Single Crystal Growth of 2,6-Diphenylphenol

High-quality single crystals suitable for X-ray diffraction can be grown by slow evaporation from a mixed solvent system.

Materials:

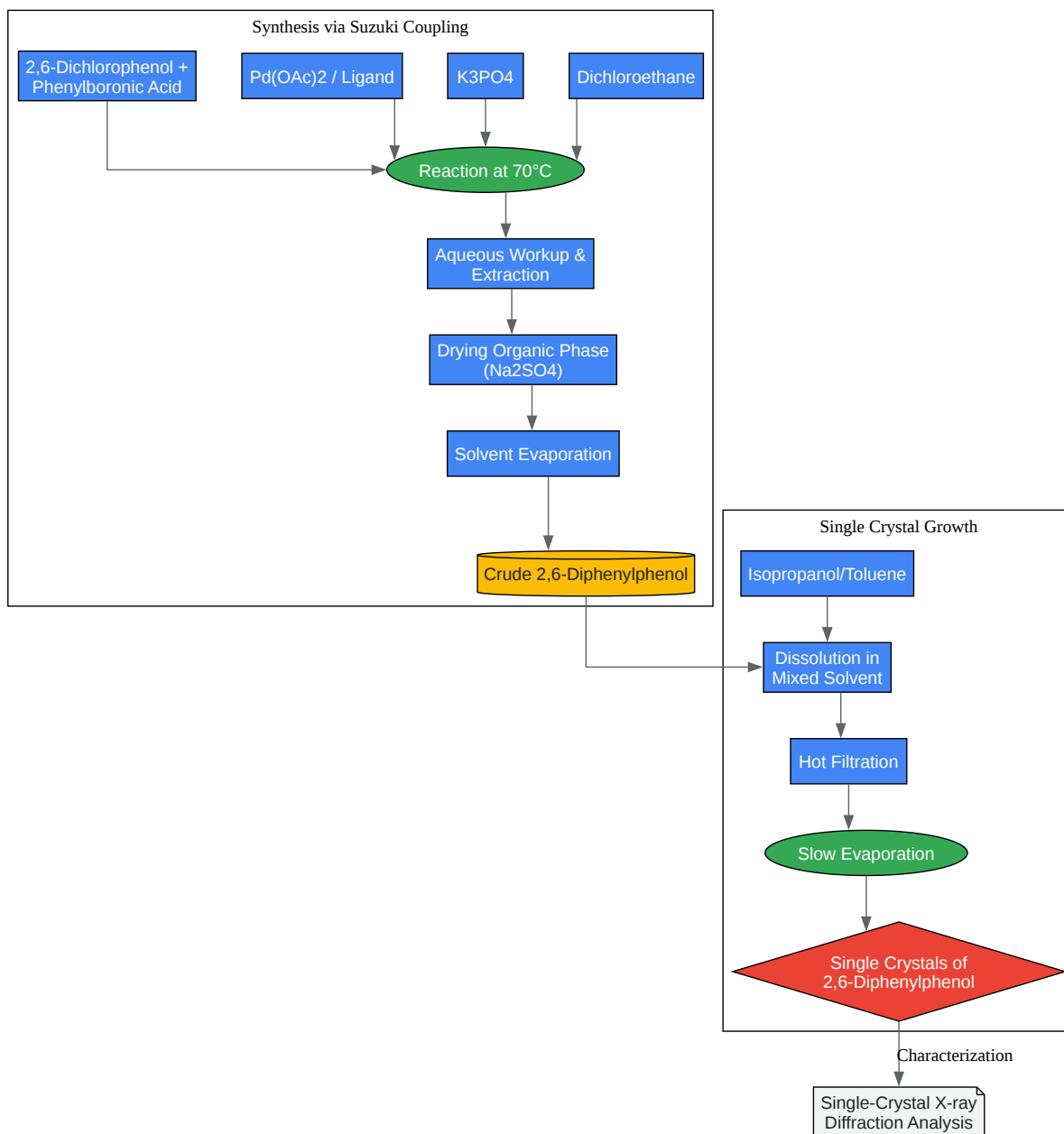
- Purified **2,6-diphenylphenol**
- Isopropanol
- Toluene
- Glass vial with a loose-fitting cap or a cap with a small hole

Procedure:

- Prepare a saturated solution of **2,6-diphenylphenol** in a solvent mixture of 85-90% isopropanol and 10-15% toluene at a slightly elevated temperature.<sup>[2]</sup>
- Filter the warm solution to remove any insoluble impurities.
- Transfer the clear, saturated solution to a clean glass vial.
- Cover the vial with a loose-fitting cap or a cap pierced with a needle to allow for slow evaporation of the solvent.
- Place the vial in a location free from vibrations and temperature fluctuations.
- Allow the solvent to evaporate slowly over several days to weeks.
- Long, thin, hexagonal-shaped crystals should form as the solution becomes supersaturated.<sup>[2]</sup>

## Experimental Workflow and Structural Representation

The following diagrams illustrate the workflow for the synthesis and crystallization of **2,6-diphenylphenol** and a representation of its molecular structure.



[Click to download full resolution via product page](#)

Synthesis and Crystallization Workflow for **2,6-Diphenylphenol**.

## Schematic Representation of the Twisted Conformation and Intramolecular Hydrogen Bonding in 2,6-Diphenylphenol.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. journals.iucr.org [journals.iucr.org]
- 2. US3679766A - Crystallization of 2,6-diphenylphenol - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Crystal Structure of 2,6-Diphenylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049740#crystal-structure-of-2-6-diphenylphenol]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)